

2-Methoxy-D3-acetic acid CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Methoxy-D3-acetic acid

Cat. No.: B568748

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In-Depth Technical Guide: 2-Methoxy-D3-acetic acid

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

This technical guide focuses on **2-Methoxy-D3-acetic acid**, a deuterated form of methoxyacetic acid. The integration of deuterium, a stable isotope of hydrogen, makes it a valuable tool in various research applications, particularly in metabolic studies and as an internal standard in analytical chemistry.

Below is a summary of the key identifiers for **2-Methoxy-D3-acetic acid**:

Identifier	Value	Citation
CAS Number	345910-00-1	
Molecular Formula	C ₃ H ₃ D ₃ O ₃	[1]
Synonyms	Acetic acid, methoxy-d3-; 2-(Methoxy-d3)acetic acid; Methoxyacetic acid-d3	[2]

Physicochemical Data

Quantitative data for **2-Methoxy-D3-acetic acid** is primarily available from commercial suppliers. The following table summarizes key physicochemical properties. It is important to note that detailed experimental data in peer-reviewed literature for this specific deuterated compound is limited. The data for the non-deuterated analogue, methoxyacetic acid (CAS 625-45-6), is provided for context.

Property	2-Methoxy-D3-acetic acid	Methoxyacetic acid (Non-deuterated)	Citation
Molecular Weight	93.10 g/mol	90.08 g/mol	
Appearance	Not specified (typically a neat solid or liquid)	Clear, colorless, viscous liquid	
Boiling Point	Not specified	202-204 °C	
Melting Point	Not specified	7-9 °C	
Purity	Typically ≥98% Chemical Purity, ≥99 atom % D	-	

Applications in Research

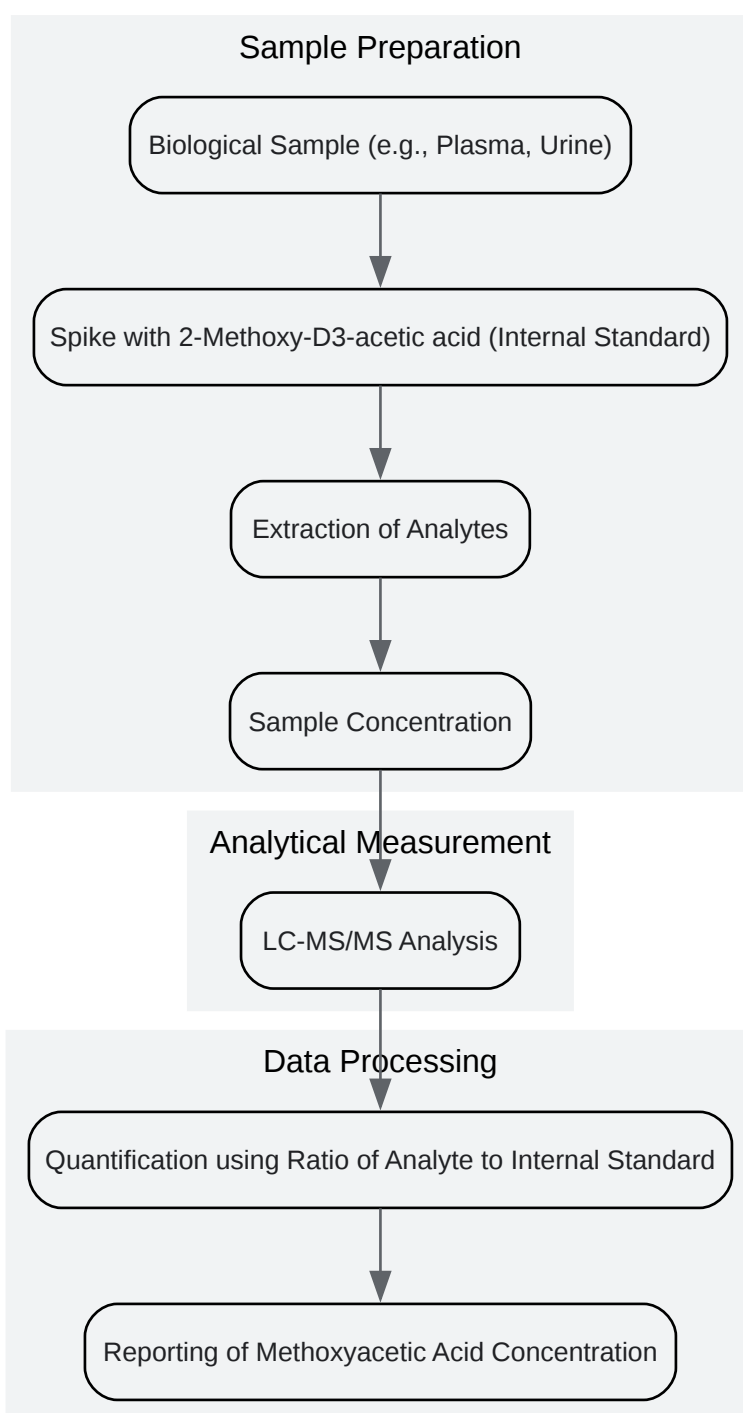
While specific experimental protocols for **2-Methoxy-D3-acetic acid** are not extensively documented in publicly available research, its primary application lies in its use as a stable isotope-labeled internal standard for mass spectrometry-based quantification of its non-deuterated counterpart, methoxyacetic acid. Methoxyacetic acid is a known metabolite of several industrial solvents, such as 2-methoxyethanol, and is studied for its potential toxicity.

The use of a deuterated standard like **2-Methoxy-D3-acetic acid** is crucial for accurate quantification in complex biological matrices because it co-elutes with the analyte of interest but is distinguishable by its higher mass, correcting for variations in sample preparation and instrument response.

Hypothetical Experimental Workflow

The following diagram illustrates a general workflow for the use of **2-Methoxy-D3-acetic acid** as an internal standard in a research setting. This is a representative workflow and would require optimization for specific experimental conditions.

Hypothetical Workflow for Quantification of Methoxyacetic Acid



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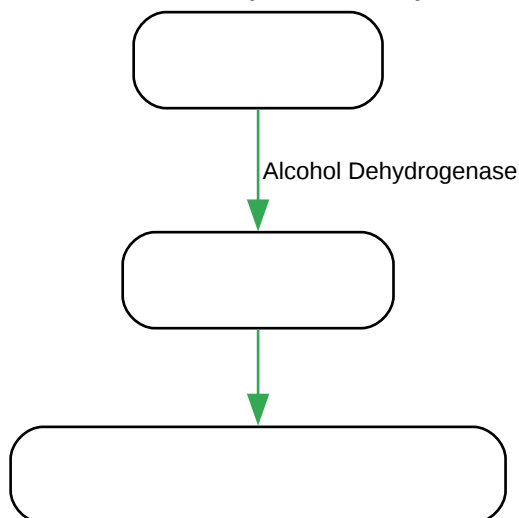
Workflow for Analyte Quantification

Potential Signaling and Metabolic Pathways

Direct research on the signaling pathways affected by **2-Methoxy-D3-acetic acid** is not available. However, studies on its non-deuterated analog, methoxyacetic acid, indicate that it is a metabolite of ethylene glycol monomethyl ether (EGME). The toxicity of EGME is largely attributed to the formation of methoxyacetic acid. This metabolite can be activated to methoxyacetyl coenzyme A and subsequently enter the Krebs cycle or fatty acid biosynthesis pathways.

The diagram below illustrates the metabolic conversion of 2-methoxyethanol to methoxyacetic acid. The deuterated form would be expected to follow the same pathway.

Metabolic Pathway of Methoxyethanol

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Metabolism of Methoxyethanol

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically utilizing **2-Methoxy-D3-acetic acid** are not readily available in the scientific literature. Researchers planning to use this compound

would typically adapt existing methods for the quantification of methoxyacetic acid. The general steps would involve:

- **Standard Curve Preparation:** A series of calibration standards containing known concentrations of non-deuterated methoxyacetic acid are prepared. Each standard is spiked with a constant, known concentration of **2-Methoxy-D3-acetic acid**.
- **Sample Preparation:** Biological or environmental samples are spiked with the same concentration of **2-Methoxy-D3-acetic acid** as used in the calibration standards. This is followed by an extraction procedure (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the analyte and internal standard.
- **LC-MS/MS Analysis:** The extracted samples are analyzed by liquid chromatography-tandem mass spectrometry. The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both methoxyacetic acid and **2-Methoxy-D3-acetic acid**.
- **Quantification:** The concentration of methoxyacetic acid in the samples is determined by comparing the peak area ratio of the analyte to the internal standard against the standard curve.

Conclusion

2-Methoxy-D3-acetic acid is a valuable tool for researchers, primarily serving as an internal standard for the accurate quantification of methoxyacetic acid. While in-depth studies on its own biological effects are limited, its utility in analytical chemistry is well-established by the principles of stable isotope dilution analysis. Researchers in toxicology, drug metabolism, and environmental science can leverage this compound to achieve reliable and reproducible quantification of its non-deuterated analog. Future research may explore its use as a tracer to further elucidate the metabolic pathways and toxicological effects of methoxyacetic acid.

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References

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